

safety data sheet for 6-Chloro-2-iodopyridin-3-amine

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Compound of Interest

Compound Name: 6-Chloro-2-iodopyridin-3-amine

Cat. No.: B1319488

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An In-depth Technical Guide to the Safety Data Sheet for **6-Chloro-2-iodopyridin-3-amine**

This technical guide provides a comprehensive overview of the safety data for **6-Chloro-2-iodopyridin-3-amine** (CAS No. 400777-06-2), a pyridine-based building block utilized in organic synthesis.^[1] The information is intended for researchers, scientists, and professionals in the field of drug development to ensure safe handling and use of this compound.

Chemical Identification and Physical Properties

This section details the fundamental identification and physical characteristics of **6-Chloro-2-iodopyridin-3-amine**.

Identifier	Value
Chemical Name	6-Chloro-2-iodopyridin-3-amine
CAS Number	400777-06-2 ^{[1][2][3]}
Molecular Formula	C ₅ H ₄ ClIN ₂ ^[2]
Molecular Weight	254.45 g/mol ^[2]
Appearance	Off-white to light brown solid ^[4]
Storage Conditions	Keep in a dark place, under an inert atmosphere, at 2-8°C ^{[2][4]}

Hazard Identification and Classification

6-Chloro-2-iodopyridin-3-amine is classified as a hazardous substance. The following table summarizes its GHS hazard classification.

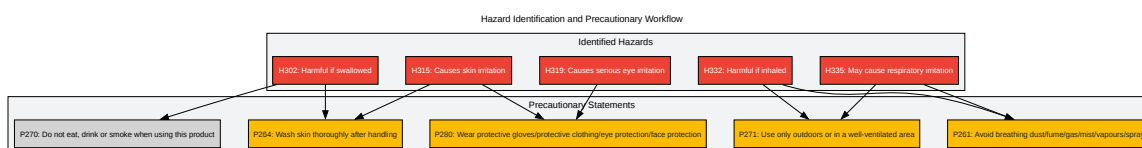
Hazard Class	Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed[2]
Skin Irritation	H315: Causes skin irritation[2]
Eye Irritation	H319: Causes serious eye irritation[2]
Acute Toxicity, Inhalation	H332: Harmful if inhaled[2]
Specific target organ toxicity — Single exposure	H335: May cause respiratory irritation[2]

Signal Word: Warning[2]

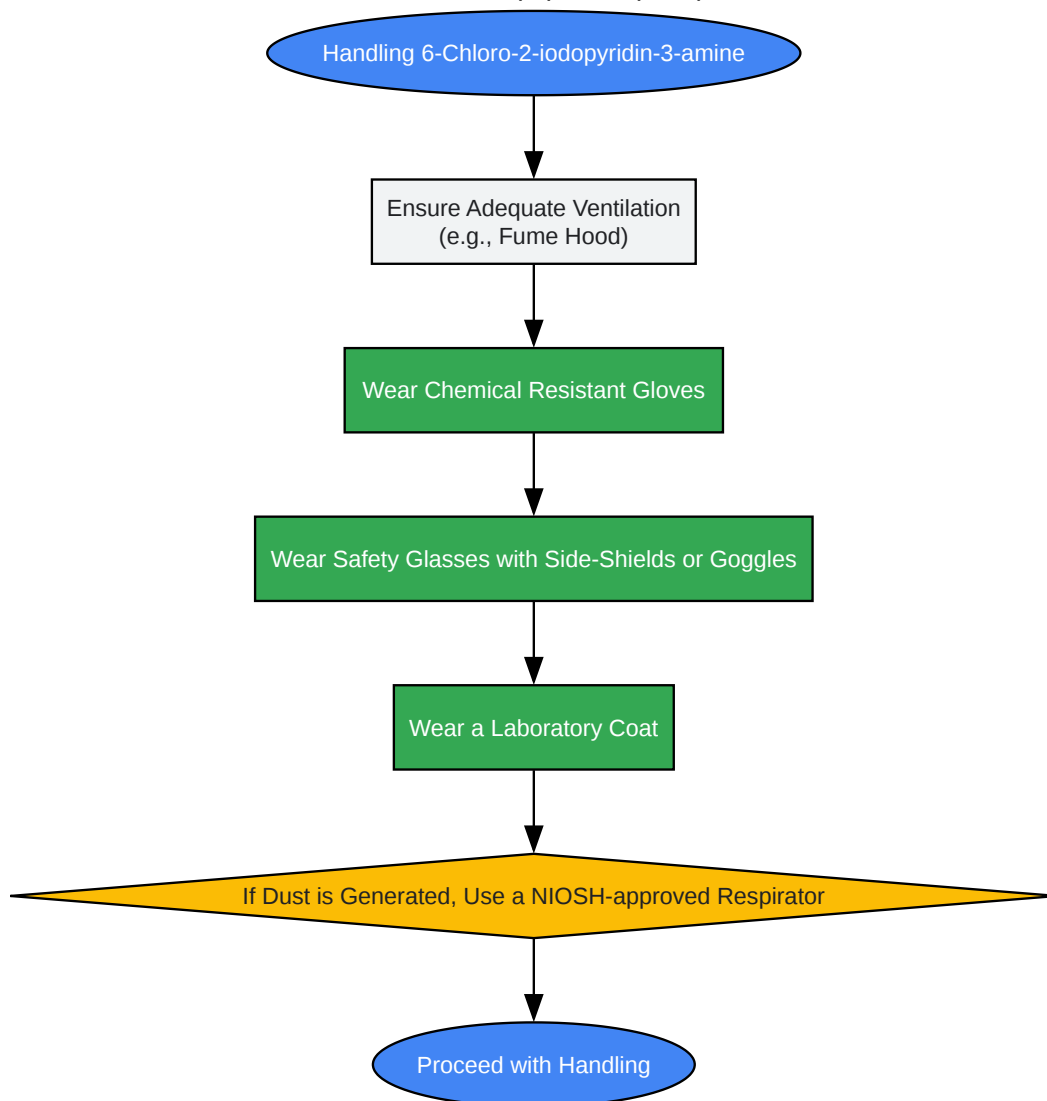
Pictograms:

- GHS07 (Exclamation Mark)[2]

The logical flow from hazard identification to necessary precautions is outlined in the diagram below.



Personal Protective Equipment (PPE) Workflow



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